

Proper Disposal of Diftalone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Diftalone*

Cat. No.: *B1670569*

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. **Diftalone**, a non-steroidal anti-inflammatory drug (NSAID), requires careful handling and disposal due to its potential health and environmental hazards. While a comprehensive Safety Data Sheet (SDS) for **diftalone** is not readily available in the public domain, existing toxicological data and the general characteristics of NSAIDs necessitate treating it as a hazardous chemical waste.

A study on the effects of **diftalone** in mice indicated that at high doses, it can be hepatotoxic and carcinogenic. This information strongly suggests that **diftalone** and any materials contaminated with it should not be disposed of as regular waste. Furthermore, related NSAIDs, such as diclofenac, have been shown to be toxic to aquatic life, highlighting the potential for environmental damage if not disposed of correctly.

Hazard Assessment and Classification

Due to the lack of a specific Globally Harmonized System (GHS) classification for **diftalone**, a conservative approach must be taken. Based on the available data, **diftalone** should be handled as a substance with potential chronic toxicity and as an environmental hazard.

Parameter	Information	Source
Chemical Name	Diflalone	PubChem
CAS Number	21626-89-1	PubChem
Molecular Formula	C16H12N2O2	PubChem
Known Hazards	Hepatotoxic and carcinogenic in mice at high doses.	(No specific citation available from search results)
Ecotoxicity	Data not available for diflalone. Related NSAIDs are known to be toxic to aquatic organisms.	General knowledge from search results

Step-by-Step Disposal Protocol

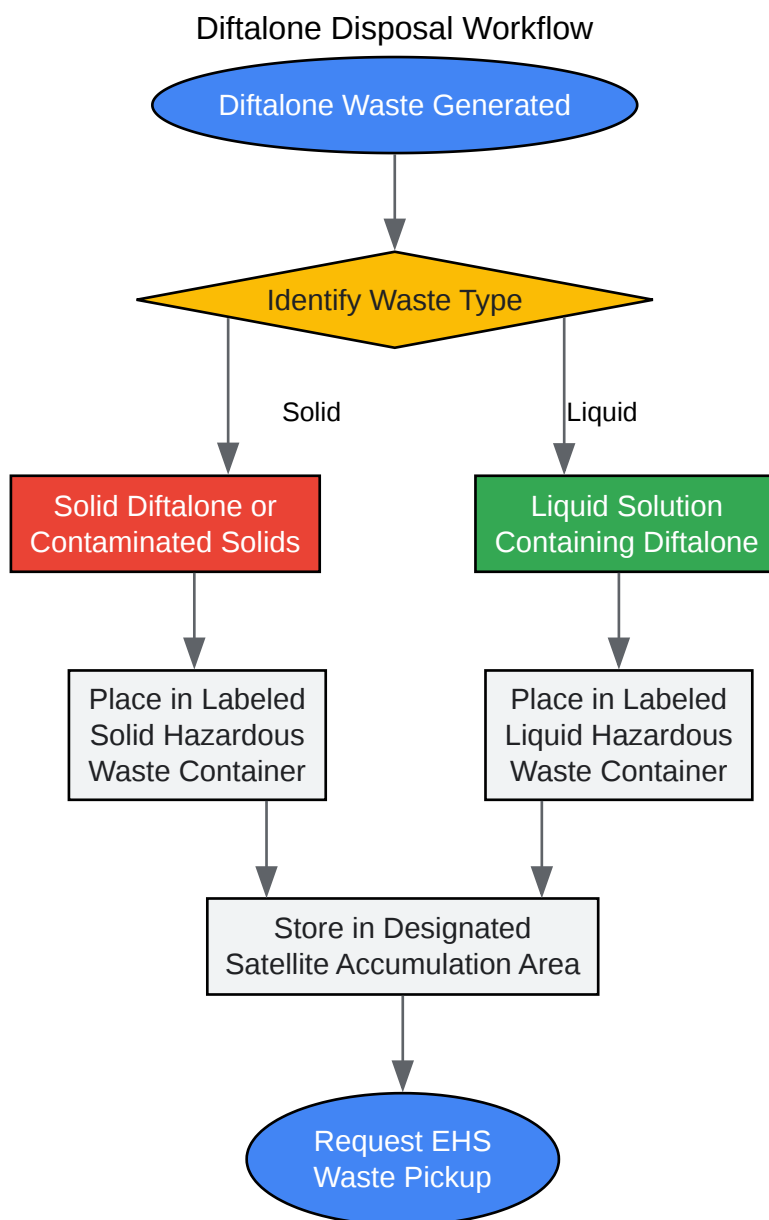
The following protocol outlines the necessary steps for the safe disposal of **diflalone** from a laboratory setting. This procedure is based on general best practices for hazardous chemical waste disposal.

- Personal Protective Equipment (PPE): Before handling **diflalone** waste, ensure you are wearing appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.
- Waste Segregation:
 - Solid **Diflalone** Waste: Collect all solid **diflalone**, including unused or expired pure compounds, in a dedicated, clearly labeled, and sealed hazardous waste container.
 - Contaminated Materials: Any materials that have come into contact with **diflalone**, such as weighing boats, contaminated gloves, and absorbent paper, should be collected in a separate, clearly labeled hazardous waste container for solid chemical waste.
 - Liquid **Diflalone** Waste: Solutions containing **diflalone** should be collected in a dedicated, clearly labeled, and sealed hazardous waste container for liquid chemical waste. Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**Diftalone**," and the approximate quantity of the waste.
- Storage: Store the hazardous waste containers in a designated, secure, and well-ventilated satellite accumulation area within the laboratory. Ensure the containers are kept closed except when adding waste.
- Disposal Request: Once the waste container is full or is ready for disposal, follow your institution's procedures for requesting a hazardous waste pickup from the EHS office. Do not pour **diftalone** waste down the drain or dispose of it in the regular trash.

Diftalone Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **diftalone** waste in a laboratory setting.



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